

CP-465022 hydrochloride solubility in DMSO and water

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Compound of Interest

Compound Name: CP-465022 hydrochloride

Cat. No.: B6416092

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Technical Support Center: CP-465022 Hydrochloride

This technical support guide provides detailed information, frequently asked questions (FAQs), and troubleshooting advice for researchers, scientists, and drug development professionals working with **CP-465022 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **CP-465022 hydrochloride** in common laboratory solvents?

A1: **CP-465022 hydrochloride** exhibits good solubility in Dimethyl Sulfoxide (DMSO) and moderate solubility in water. For easy comparison, the solubility data is summarized in the table below.

Q2: How should I prepare a stock solution of **CP-465022 hydrochloride**?

A2: For most in vitro experiments, it is recommended to first prepare a concentrated stock solution in DMSO. This stock can then be further diluted into your aqueous experimental buffer. A detailed protocol for preparing a 100 mM stock solution in DMSO is provided in the "Experimental Protocols" section.

Q3: What are the recommended storage conditions for solid **CP-465022 hydrochloride** and its solutions?

A3:

- Solid Compound: The solid form of **CP-465022 hydrochloride** should be stored desiccated at room temperature.[1]
- Solutions: It is best to prepare and use solutions on the same day.[2] If storage is necessary, solutions can be kept at -20°C for up to one month.[2] Before use, it is crucial to allow the solution to equilibrate to room temperature and visually inspect to ensure no precipitation has occurred.[2]

Q4: What is the primary mechanism of action for **CP-465022 hydrochloride**?

A4: **CP-465022 hydrochloride** is a potent and selective non-competitive antagonist of the AMPA receptor, with an IC50 of 25 nM in rat cortical neurons.[1][3][4][5] It also significantly blocks the persistent component of Nav1.6 channel activity.[1] The inhibition is not dependent on use or voltage.[5]

Data Presentation

Table 1: Solubility of CP-465022 Hydrochloride

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	100[1][2]	49.94
Water	10[2]	5.0

Note: The mg/mL concentration is calculated based on a molecular weight of 499.41 g/mol .[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving Compound in Water	Limited aqueous solubility.	The maximum solubility in water is approximately 10 mM. [2] For higher concentrations, first dissolve the compound in DMSO to create a concentrated stock solution, then dilute this stock into your aqueous medium.
Precipitation Observed in Solution After Storage	The solution may be supersaturated, or the temperature change during freezing/thawing may have caused the compound to fall out of solution.	Gently warm the solution to 37°C and vortex or sonicate to aid in redissolving the precipitate. Always ensure the solution is clear before use.[2] If the precipitate does not redissolve, the solution may be unstable and a fresh stock should be prepared.
Inconsistent Experimental Results	Degradation of the compound in solution over time.	Always use freshly prepared solutions whenever possible. [2] If using a stored stock, ensure it is within the one-month stability window when stored at -20°C.[2] Avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution in DMSO

Objective: To prepare a 100 mM stock solution of **CP-465022 hydrochloride** for use in in vitro assays.

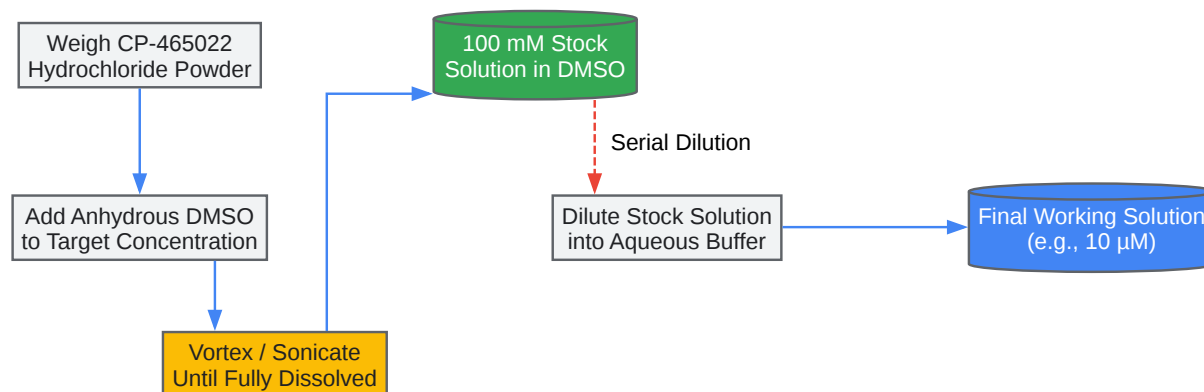
Materials:

- **CP-465022 hydrochloride** (MW: 499.41 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipette

Procedure:

- **Weigh the Compound:** Accurately weigh out the desired amount of **CP-465022 hydrochloride**. For example, to prepare 1 mL of a 100 mM stock solution, you would need 49.94 mg.
- **Add Solvent:** Add the calculated volume of DMSO to the vial containing the compound. For the example above, add 1 mL of DMSO.
- **Dissolve:** Vortex the solution vigorously. If needed, you can gently warm the solution to 37°C or briefly sonicate to ensure the compound is fully dissolved.
- **Verification:** Visually inspect the solution to ensure it is clear and free of any particulate matter.
- **Storage:** Use the solution immediately or aliquot into smaller volumes and store at -20°C for up to one month.[\[2\]](#)

Visualizations



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Caption: Workflow for preparing **CP-465022 hydrochloride** solutions.

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